

Application Note: Quantitative Analysis of 25R-Inokosterone using High-Performance Liquid Chromatography

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Compound of Interest

Compound Name: 25R-Inokosterone

Cat. No.: B10818232

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Abstract

This application note presents a detailed protocol for the quantification of **25R-Inokosterone** in various sample matrices using a reversed-phase high-performance liquid chromatography (RP-HPLC) method with UV detection. The described methodology is intended for researchers, scientists, and drug development professionals requiring a reliable and accurate analytical procedure for the determination of this phytoecdysteroid. The protocol covers sample preparation, chromatographic conditions, method validation parameters, and data analysis.

Introduction

25R-Inokosterone is a naturally occurring phytoecdysteroid found in several plant species. Like other ecdysteroids, it exhibits a range of biological activities, making it a compound of interest in pharmaceutical and nutraceutical research. Accurate and precise quantification of **25R-Inokosterone** is crucial for quality control of raw materials, formulation development, and pharmacokinetic studies. This document provides a comprehensive HPLC method for its determination.

Experimental

Instrumentation and Materials

- HPLC System: An Agilent 1260 Infinity Series HPLC system or equivalent, equipped with a quaternary pump, autosampler, column compartment, and a variable wavelength detector (VWD).
- Column: ODS Intersil-C8 (150 x 4.6 mm, 5.0 μ m) or equivalent C18 column.
- Software: Agilent OpenLab CDS or equivalent chromatography data station.
- Analytical Balance: Capable of weighing to 0.01 mg.
- Ultrasonic Bath: For sample extraction.
- Centrifuge: For sample clarification.
- Syringe Filters: 0.45 μ m PTFE or nylon.
- Solvents: HPLC grade acetonitrile, methanol, and water.
- Reagents: Formic acid (analytical grade).
- Standard: **25R-Inokosterone** reference standard (purity \geq 98%).

Chromatographic Conditions

A summary of the optimized HPLC conditions for the analysis of **25R-Inokosterone** is presented in Table 1.

Parameter	Condition
Column	ODS Intersil-C8 (150 x 4.6 mm, 5.0 µm)
Mobile Phase	Acetonitrile : Water (with 0.1% Formic Acid)
Gradient	Isocratic at 30:70 (v/v)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	248 nm
Injection Volume	10 µL
Run Time	10 minutes

Preparation of Standard and Sample Solutions

Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **25R-Inokosterone** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.

Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

Sample Preparation (from plant material):

- Weigh 1 g of dried and powdered plant material.
- Add 20 mL of 70% methanol.
- Sonicate for 30 minutes in an ultrasonic bath.
- Centrifuge the mixture at 4000 rpm for 15 minutes.
- Collect the supernatant.
- Repeat the extraction process twice more with fresh solvent.

- Combine the supernatants and evaporate to dryness under reduced pressure.
- Reconstitute the residue in a known volume of mobile phase (e.g., 5 mL).
- Filter the solution through a 0.45 µm syringe filter prior to HPLC injection.

Method Validation

The developed HPLC method should be validated according to the International Council for Harmonisation (ICH) guidelines.^{[1][2]} Key validation parameters are summarized in Table 2.

Parameter	Typical Acceptance Criteria
Linearity (R^2)	≥ 0.999
Accuracy (% Recovery)	98 - 102%
Precision (% RSD)	Intraday: $\leq 2\%$, Interday: $\leq 2\%$
Limit of Detection (LOD)	Signal-to-Noise ratio of 3:1
Limit of Quantification (LOQ)	Signal-to-Noise ratio of 10:1
Specificity	No interfering peaks at the retention time of the analyte

Data Presentation

The quantitative data for the validation of the HPLC method for **25R-Inokosterone** is summarized in Table 3.

Concentration (µg/mL)	Peak Area (mAU*s)	Calculated Concentration (µg/mL)	Accuracy (%)
1.0	15.2	0.98	98.0
5.0	76.5	5.1	102.0
10.0	151.8	9.9	99.0
25.0	378.9	25.1	100.4
50.0	755.2	49.8	99.6
100.0	1512.3	100.2	100.2

Experimental Protocols & Visualizations

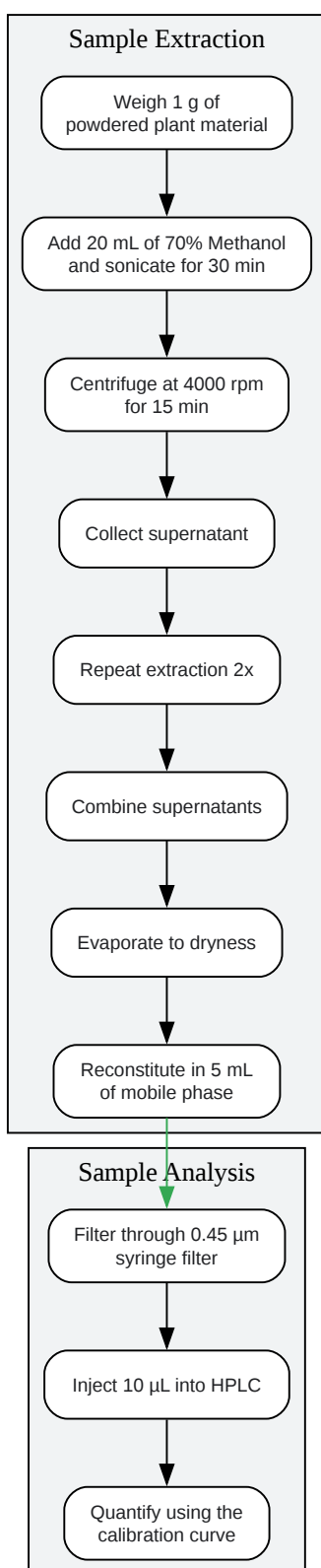
Standard Preparation and Calibration Curve Workflow



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Caption: Workflow for standard preparation and calibration curve generation.

Sample Preparation and Quantification Workflow



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References

- 1. iosrphr.org [iosrphr.org]
- 2. researchgate.net [researchgate.net]
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